

Essential Safety and Handling Protocols for SM-130686

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Compound of Interest

Compound Name: SM-130686

Cat. No.: B1681013

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Handling and Disposal of **SM-130686**.

This document provides crucial safety and logistical information for the handling of **SM-130686**, a potent, orally-active agonist of the ghrelin/growth hormone secretagogue receptor (GHSR).^[1]^[2] Due to the absence of a specific Safety Data Sheet (SDS), this guidance is based on established best practices for handling potent, solid, non-volatile research compounds. Adherence to these protocols is essential to ensure personnel safety and maintain experimental integrity.

Chemical and Physical Properties

A summary of the key properties of **SM-130686** is presented below. This information is critical for understanding its handling and storage requirements.

Property	Value	Source
Molecular Weight	506.35 g/mol	[1]
Formula	C22H23ClF3N3O3	[1][2]
CAS Number	259666-71-2	[2]
Appearance	Powder	[1]
Storage (Powder)	-20°C for 3 years	[1]
Storage (In solvent)	-80°C for 1 year	[1]
Bioactivity	Potent, orally-active GHSR agonist	[1][2][3]

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to prevent accidental exposure through inhalation, ingestion, or skin contact. The following table outlines the minimum required PPE for various tasks involving **SM-130686**.

Task	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Receiving and Unpacking	Safety glasses with side shields	Nitrile gloves	Lab coat	Not generally required
Weighing and Aliquoting (Solid)	Safety goggles	Double-gloving (nitrile)	Disposable lab coat or gown, sleeve covers	N95 or higher-rated respirator (in a ventilated enclosure)
Solubilization and Dilution	Chemical splash goggles	Double-gloving (nitrile)	Disposable lab coat or gown, sleeve covers	Not required if performed in a certified chemical fume hood
In-vivo Dosing (Oral)	Safety glasses with side shields	Nitrile gloves	Lab coat	Not generally required
Waste Disposal	Safety glasses with side shields	Nitrile gloves	Lab coat	Not generally required

Experimental Workflows and Safety Protocols

The following diagrams illustrate the recommended workflow for handling **SM-130686** and its mechanism of action. Adherence to these workflows is critical for minimizing exposure risk.

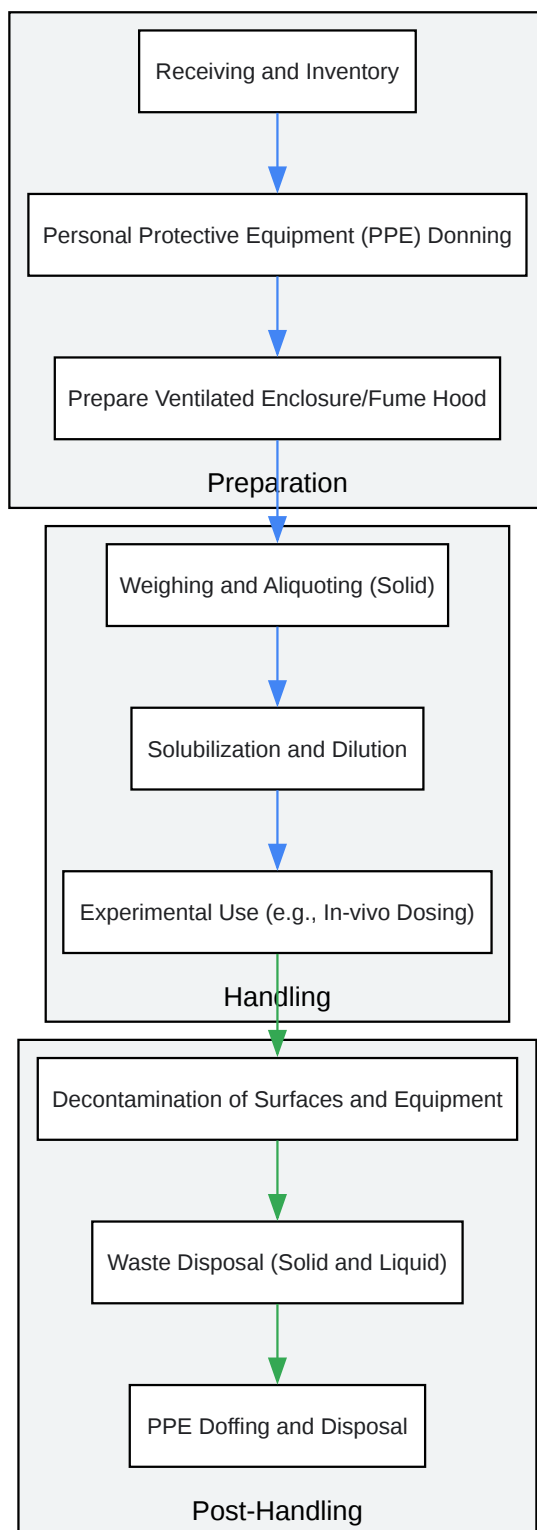


Figure 1: Safe Handling Workflow for SM-130686

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Caption: Safe Handling Workflow for **SM-130686**

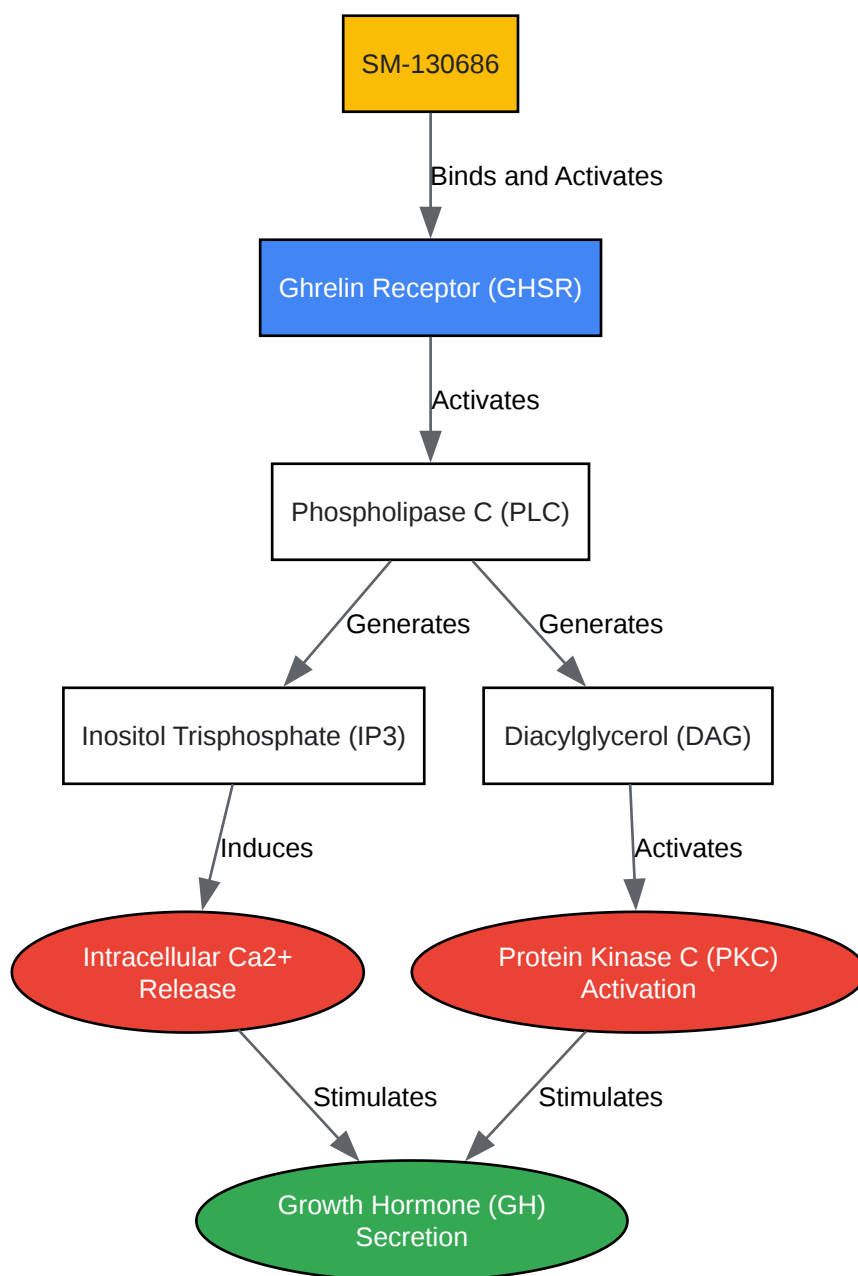


Figure 2: Simplified Signaling Pathway of SM-130686

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Caption: Simplified Signaling Pathway of **SM-130686**

Operational and Disposal Plans

Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.

- Log the compound into your chemical inventory.
- Store the powdered compound at -20°C for long-term stability.[\[1\]](#)
- If solubilized, store at -80°C for up to one year.[\[1\]](#)

Handling Procedures:

- Preparation: Before handling the solid compound, designate a specific work area. All weighing and initial solubilization of the powder should be conducted in a certified chemical fume hood or a powder containment hood.
- Weighing: Use an analytical balance within the containment area. Use anti-static weighing dishes.
- Solubilization: Add the solvent to the vial containing the pre-weighed compound slowly to avoid aerosolization.
- Decontamination: After each use, decontaminate the work surface and any equipment with an appropriate solvent (e.g., 70% ethanol), followed by a standard laboratory detergent.

Disposal Plan:

- Solid Waste: All disposable materials that have come into contact with **SM-130686**, including gloves, weigh boats, and pipette tips, should be collected in a dedicated, sealed hazardous waste container.
- Liquid Waste: Unused solutions containing **SM-130686** should be collected in a designated hazardous liquid waste container. Do not dispose of down the drain.
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name "**SM-130686**".
- Final Disposal: Follow your institution's and local regulations for the disposal of hazardous chemical waste.

By adhering to these guidelines, researchers can safely handle **SM-130686** while minimizing the risk of exposure and ensuring the integrity of their experimental results. Always consult your

institution's Environmental Health and Safety (EHS) department for specific guidance and in case of any accidental exposure.

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References

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- 2. SM-130686 - Wikipedia [en.wikipedia.org]
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